

Technical Guide: 4-Hydroxy-6-methylnicotinic Acid - Safety, Handling, and Toxicity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Hydroxy-6-methylnicotinic acid

Cat. No.: B1337402

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for a comprehensive Safety Data Sheet (SDS) from a certified supplier. Always consult the specific SDS for the most accurate and up-to-date information before handling this chemical.

Introduction

4-Hydroxy-6-methylnicotinic acid is a heterocyclic compound with potential applications in pharmaceutical research and development. As with any chemical substance, a thorough understanding of its safety, handling, and toxicological properties is paramount for ensuring the well-being of laboratory personnel and the integrity of research. This technical guide provides a consolidated overview of the available safety and handling information for **4-Hydroxy-6-methylnicotinic acid**.

Hazard Identification and Classification

Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **4-Hydroxy-6-methylnicotinic acid** is classified as an irritant. The following tables summarize its GHS classification and associated hazard statements.

Table 1: GHS Hazard Classification

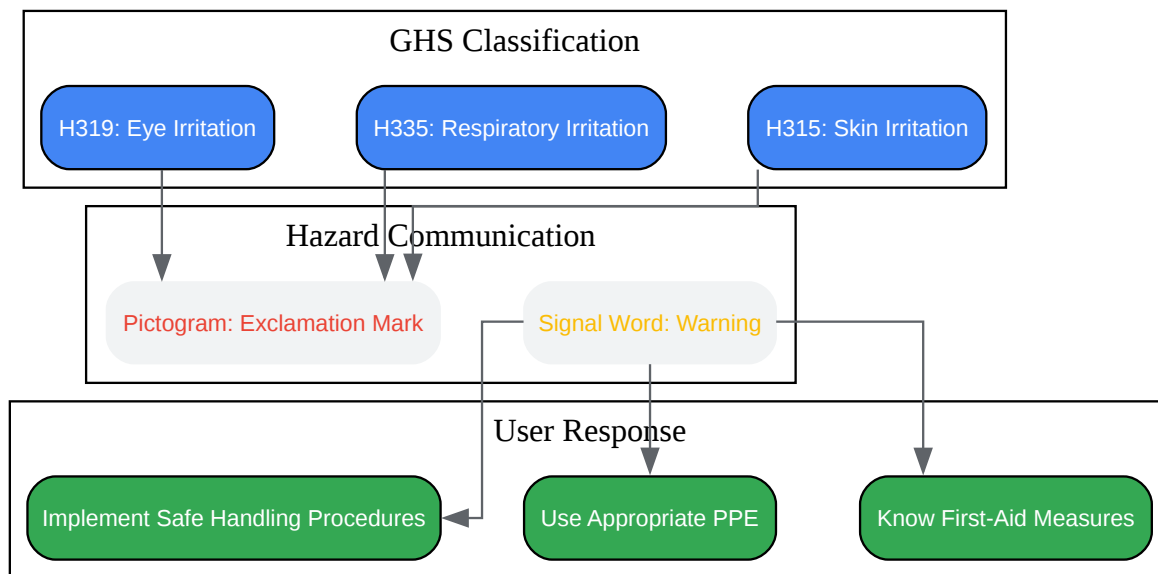
Hazard Class	Hazard Category
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2A
Specific Target Organ Toxicity (Single Exposure)	Category 3

Source: PubChem CID 10702014[1]

Table 2: GHS Hazard Statements and Pictogram

Pictogram	Signal Word	Hazard Statements
!	Warning	H315: Causes skin irritation.[1]
		H319: Causes serious eye irritation.[1]
		H335: May cause respiratory irritation.[1]

The GHS classification indicates that **4-Hydroxy-6-methylnicotinic acid** can cause significant irritation upon contact with the skin and eyes, and may lead to respiratory irritation if inhaled.



[Click to download full resolution via product page](#)

Caption: GHS Hazard Communication Workflow for **4-Hydroxy-6-methylnicotinic acid**.

Toxicity Information

A comprehensive search of publicly available toxicological databases and literature has been conducted.

Quantitative Toxicity Data: There is currently no publicly available quantitative toxicity data, such as LD50 (Lethal Dose, 50%) for oral or dermal routes, or LC50 (Lethal Concentration, 50%) for inhalation, for **4-Hydroxy-6-methylnicotinic acid**.

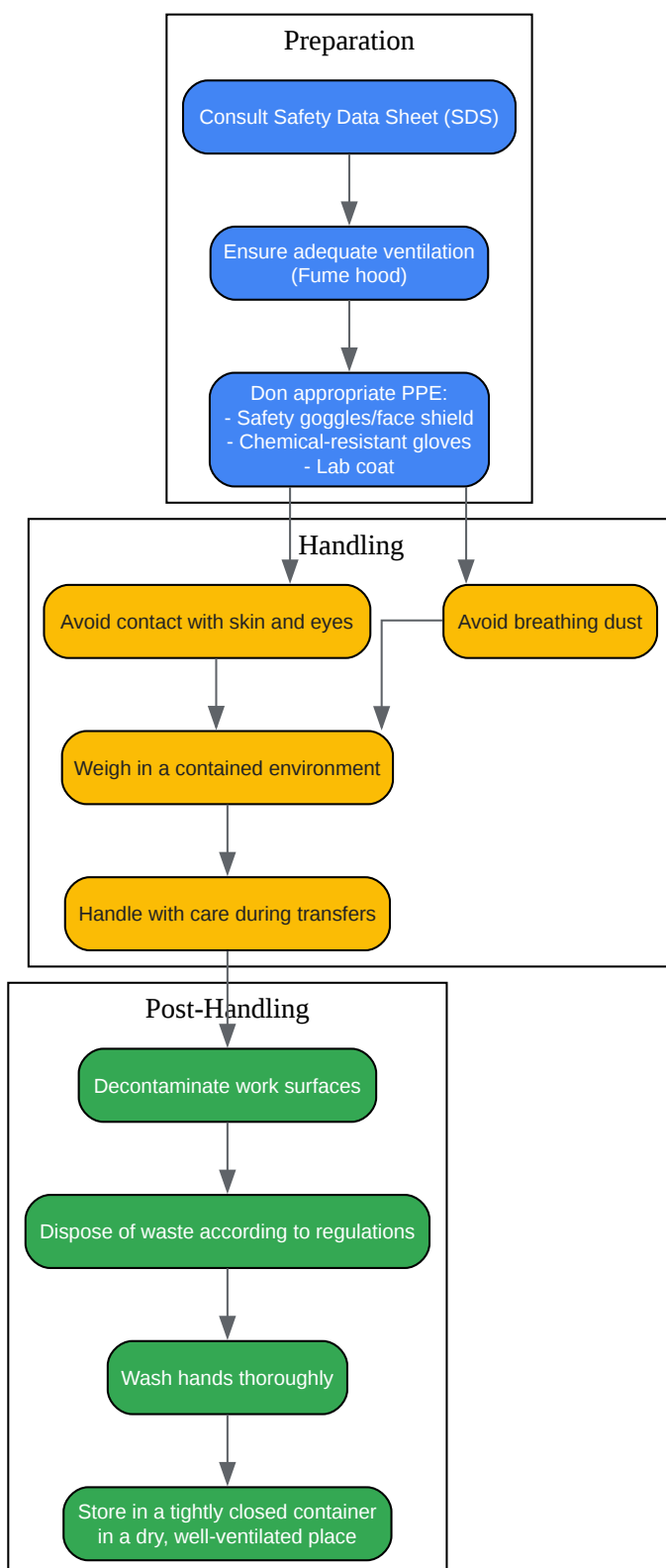
Toxicokinetics and Mechanism of Toxicity: Information regarding the absorption, distribution, metabolism, and excretion (ADME) of **4-Hydroxy-6-methylnicotinic acid** in biological systems is not available. The specific mechanism by which it exerts its irritant effects has not been elucidated in the reviewed literature.

Toxicity of Related Compounds: Studies on nicotinic acid and its derivatives indicate that at high doses, adverse effects can include gastrointestinal issues and potential liver toxicity.^{[2][3]}

[4] However, it is crucial to note that these findings may not be directly applicable to **4-Hydroxy-6-methylnicotinic acid** due to differences in chemical structure.

Safe Handling and Experimental Protocols

Given the irritant nature of **4-Hydroxy-6-methylnicotinic acid**, strict adherence to safe handling protocols is mandatory. The following workflow is based on standard laboratory practices for handling hazardous chemicals and the GHS precautionary statements associated with this compound.



[Click to download full resolution via product page](#)

Caption: Safe Handling Workflow for **4-Hydroxy-6-methylnicotinic acid**.

Engineering Controls

- Ventilation: All work with **4-Hydroxy-6-methylnicotinic acid** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize the risk of inhalation.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are mandatory to prevent eye contact.
- Skin Protection: Wear impervious gloves (e.g., nitrile) and a lab coat to prevent skin contact.
- Respiratory Protection: If working outside of a fume hood or if dust generation is likely, a NIOSH-approved respirator may be necessary.

Handling Procedures

- Avoid generating dust.
- Use in a well-ventilated place.
- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.

First-Aid Measures

In the event of exposure, the following first-aid measures should be taken immediately:

Table 3: First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Storage and Disposal

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. Do not allow the material to be released into the environment.

Conclusion

4-Hydroxy-6-methylnicotinic acid is a chemical that requires careful handling due to its irritant properties. While quantitative toxicity data is currently lacking, the available GHS classification provides a clear basis for implementing appropriate safety measures. Researchers, scientists, and drug development professionals must adhere to the handling and safety protocols outlined in this guide and the compound's specific Safety Data Sheet to ensure a safe working environment. Further toxicological studies are warranted to fully characterize the safety profile of this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Hydroxy-6-methyl-nicotinic acid | C₇H₇NO₃ | CID 10702014 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Toxicity of nicotinic acid and some of its derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. crnusa.org [crnusa.org]
- 4. Niacin Toxicity - Nutritional Disorders - Merck Manual Professional Edition [merckmanuals.com]
- To cite this document: BenchChem. [Technical Guide: 4-Hydroxy-6-methylnicotinic Acid - Safety, Handling, and Toxicity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1337402#safety-handling-and-toxicity-information-for-4-hydroxy-6-methylnicotinic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com